

Managing the development of Pyridate resistance in weed populations

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Compound of Interest

Compound Name: Pyridate

Cat. No.: B1679944

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Technical Support Center: Managing Pyridate Resistance

This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) for managing the development of **Pyridate** resistance in weed populations.

Frequently Asked Questions (FAQs)

FAQ 1: My Pyridate application was ineffective. How do I determine if this is due to herbicide resistance?

Several factors can contribute to the reduced efficacy of a **Pyridate** application. Before concluding that herbicide resistance is the cause, it's crucial to rule out other potential issues.

Troubleshooting Steps:

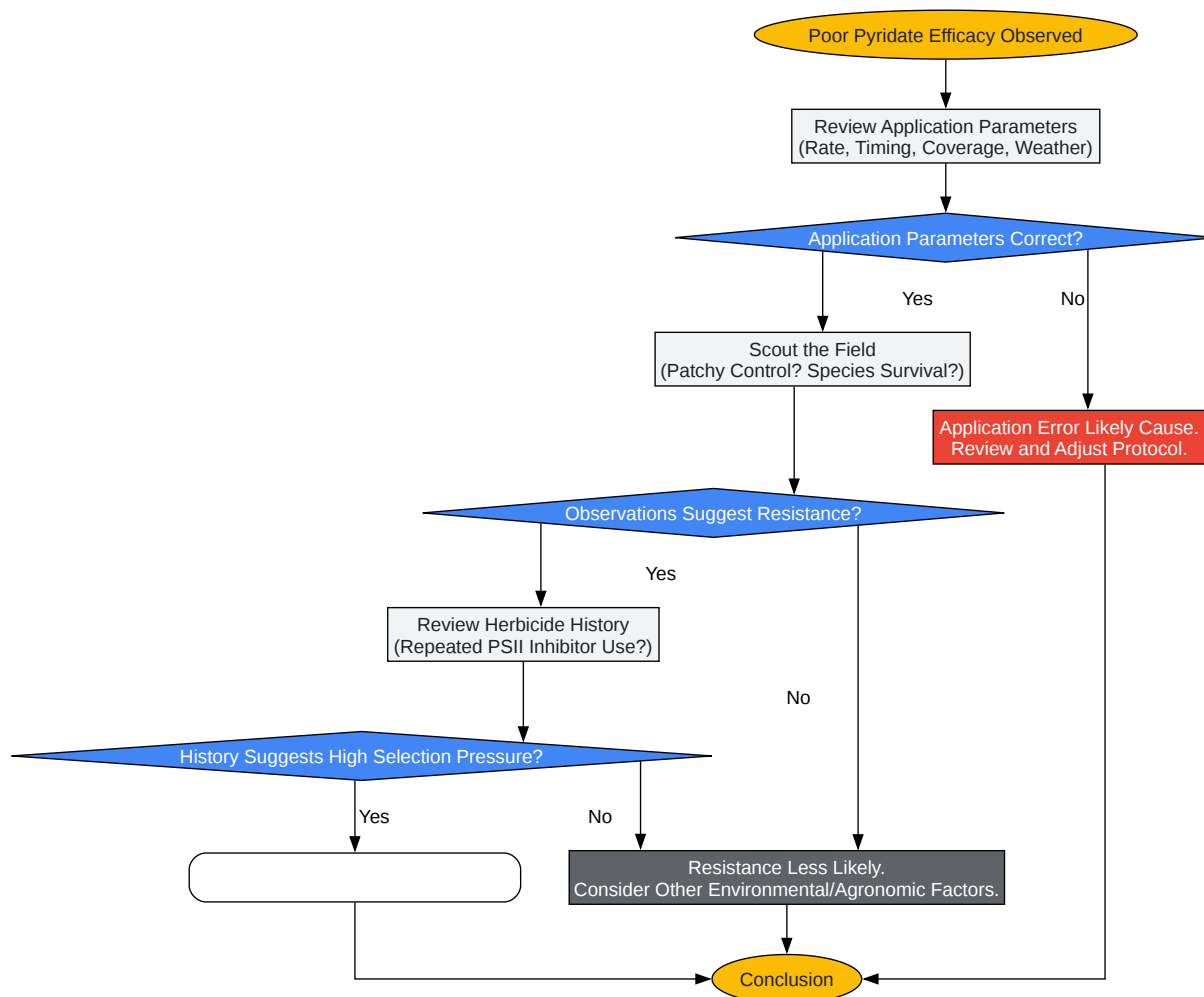
- Verify Application Parameters:
 - Herbicide Rate: Was the labeled rate of **Pyridate** applied correctly? Under-application can lead to poor weed control.
 - Weed Growth Stage: Younger, actively growing weeds are generally more susceptible to **Pyridate**.^[1] Applications on larger, more mature, or stressed weeds may result in reduced

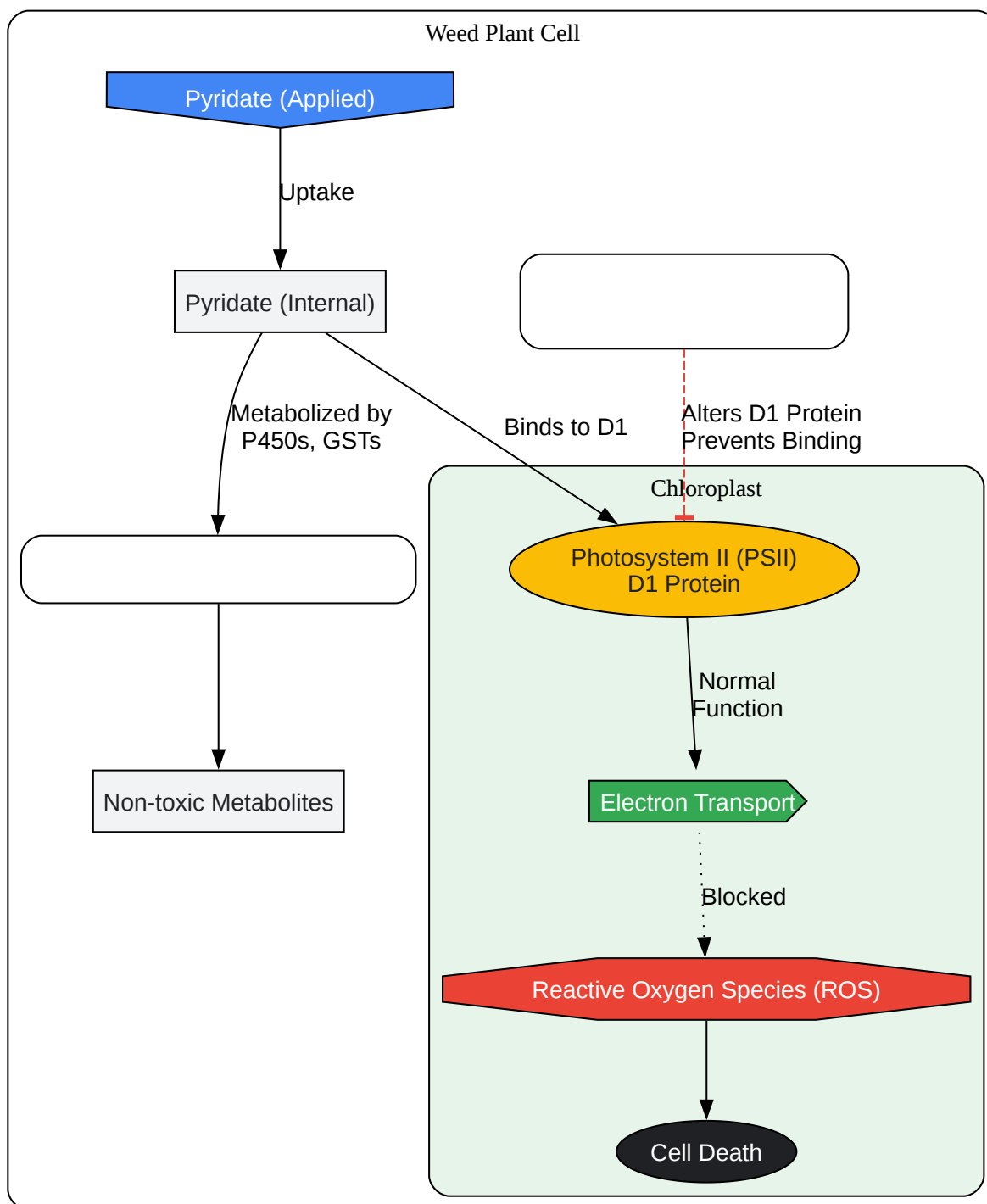
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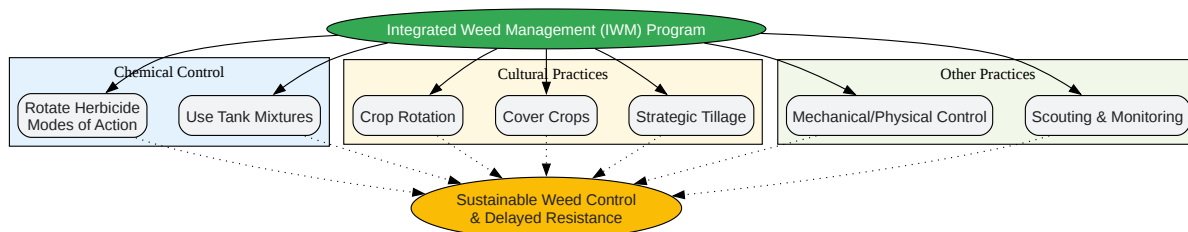
- Environmental Conditions: Factors such as temperature, humidity, and rainfall shortly after application can impact herbicide absorption and efficacy. **Pyridate** is quickly absorbed by the leaves and is considered rain-fast within 60 minutes.[\[2\]](#)
- Spray Coverage: Was the weed foliage adequately covered by the spray? **Pyridate** is a contact herbicide, so thorough coverage is essential for its effectiveness.[\[1\]](#)[\[3\]](#)
- Scout the Area:
 - Patchy Control: Is the poor control localized in patches, or is it widespread across the treated area? Resistant weeds often appear in patches that survive treatment.
 - Species-Specific Survival: Are only certain weed species surviving the application? This might indicate a natural tolerance in that species or the evolution of resistance.
- Consult Historical Records:
 - Herbicide History: Has the same site of action (Photosystem II inhibitor) been used repeatedly in this location? Continuous use of herbicides with the same mode of action increases the selection pressure for resistant weeds.[\[4\]](#)[\[5\]](#)

If these factors have been ruled out, it is prudent to test for herbicide resistance.

Troubleshooting Workflow for Poor **Pyridate** Efficacy







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